

A Comprehensive Technical Guide to the Physical Properties of 6-Undecanone

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Compound of Interest

Compound Name: 6-Undecanone

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For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Undecanone, also known as dipentyl ketone or amyl ketone, is a symmetrical aliphatic ketone with the chemical formula $C_{11}H_{22}O$.^{[1][2]} This document provides an in-depth technical overview of the core physical properties of **6-Undecanone**. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who may utilize this compound as a solvent, chemical intermediate, or in other research applications. The guide details key physical constants, presents experimental protocols for their determination, and illustrates the relationship between the molecular structure of **6-undecanone** and its physical characteristics.

Chemical Structure and Identification

6-Undecanone is a dialkyl ketone characterized by a carbonyl group located at the sixth carbon of an eleven-carbon chain.^[2] This symmetrical structure influences its physical properties, such as its moderate polarity and boiling point.

- IUPAC Name: Undecan-6-one^[1]
- Synonyms: Dipentyl ketone, Diamyl ketone, Amyl ketone^{[1][3]}
- CAS Number: 927-49-1^[1]

- Molecular Formula: $C_{11}H_{22}O$ [1]
- Molecular Weight: 170.29 g/mol [1][4]

Tabulated Physical Properties

The following tables summarize the key physical properties of **6-Undecanone**, providing a consolidated reference for laboratory applications.

Table 1: Core Physical Constants of **6-Undecanone**

Property	Value	Source(s)
Molecular Weight	170.29 g/mol	[1][4]
Physical State	Liquid at room temperature	[1][5]
Appearance	Colorless to pale yellow liquid	[2][3][6]
Odor	Fruity, strong	[2][3]

Table 2: Thermodynamic and Optical Properties of **6-Undecanone**

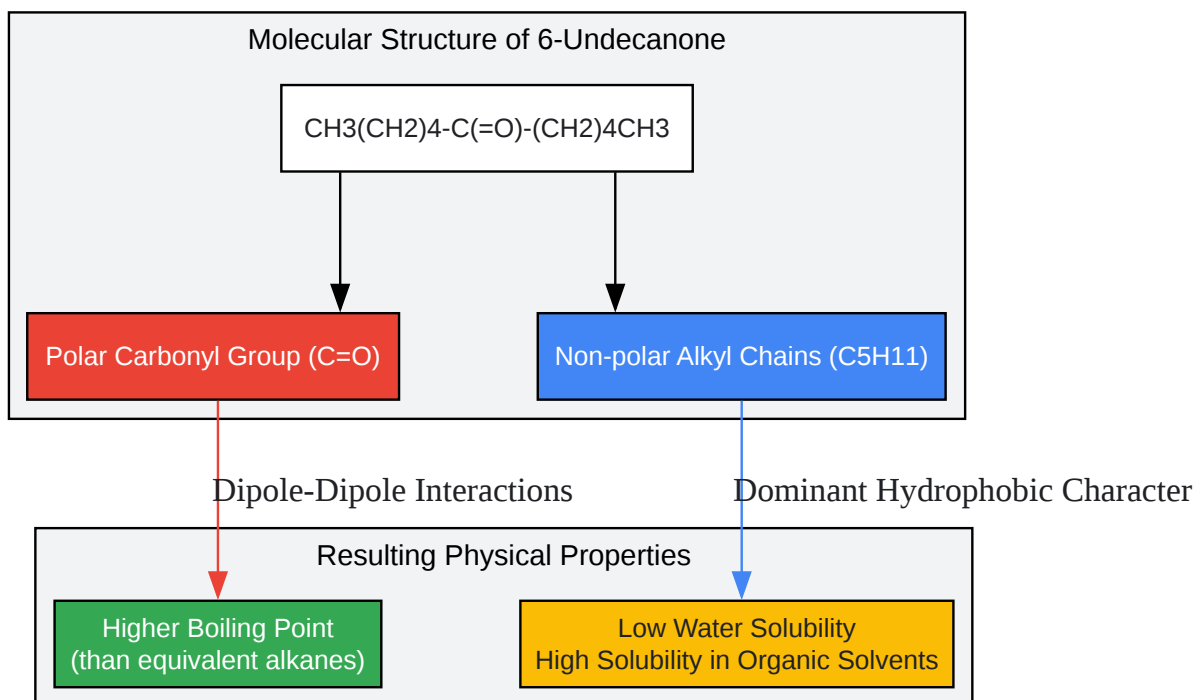
Property	Value	Conditions	Source(s)
Boiling Point	228 °C	@ 760 mmHg	[1][5][7]
Melting Point	14 - 15 °C	[1][4]	
Density	0.831 g/mL	@ 25 °C	[5][7]
0.826 - 0.836 g/cm ³	[1][2]		
Refractive Index (n _D)	1.4270	@ 20 °C	[5][7]
1.424 - 1.430	@ 20 °C	[1]	
Flash Point	88.33 °C (191 °F)	Closed Cup	[6][7][8]
Vapor Pressure	0.08 mmHg	@ 25 °C	
Heat of Vaporization	46.3 kJ/mol		

Table 3: Solubility Profile of **6-Undecanone**

Solvent	Solubility	Temperature	Source(s)
Water	Insoluble (0.05 mg/mL)	25 °C	[1][2]
Ethanol	Miscible	Room Temperature	[1][2]
Fats & Non-polar solvents	Soluble	[1][2]	
Chloroform	Highly Soluble	[2]	
Acetone	Good Solubility	[2]	

Structure-Property Relationships

The physical properties of **6-Undecanone** are a direct consequence of its molecular structure. The long, non-polar pentyl chains on either side of the carbonyl group dominate its character, leading to its low solubility in water. The polar carbonyl group, however, allows for dipole-dipole interactions, resulting in a higher boiling point than non-polar alkanes of similar molecular weight.



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Caption: Relationship between **6-Undecanone**'s structure and its physical properties.

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of **6-Undecanone**. These protocols are based on standard organic chemistry laboratory techniques.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

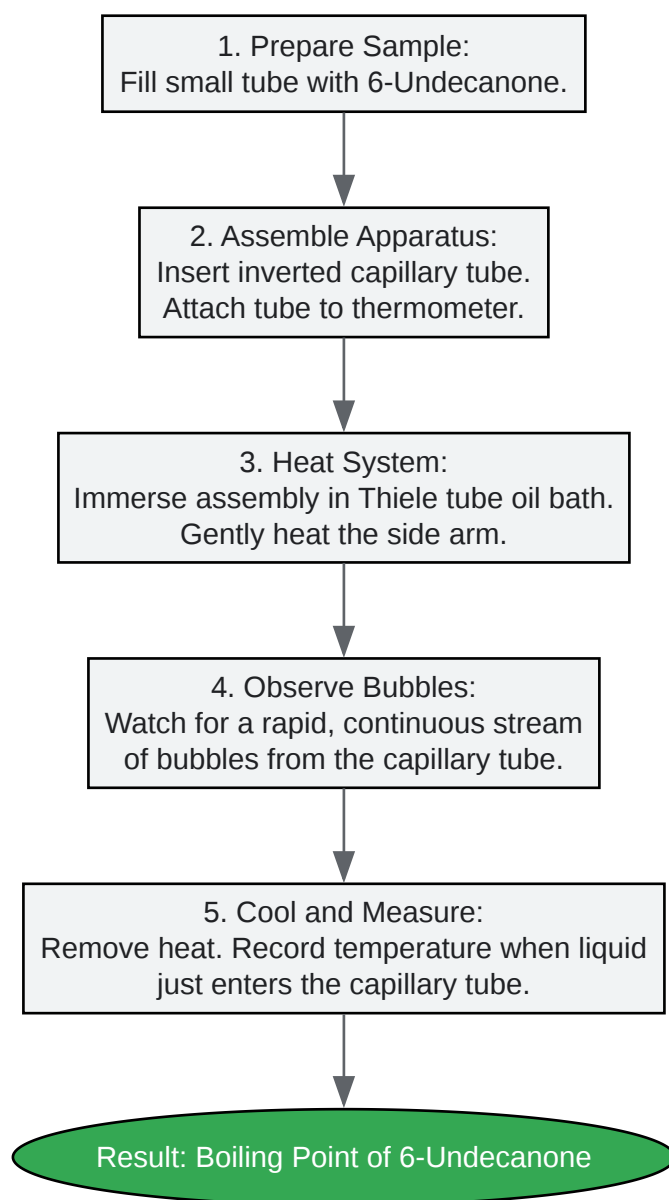
Apparatus:

- Thiele tube
- Thermometer (-10 to 250 °C)

- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat-resistant mineral oil or silicone oil
- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- **Sample Preparation:** Fill the small test tube to a depth of approximately 1-2 cm with **6-Undecanone**.
- **Capillary Insertion:** Place the capillary tube into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.^[5]
- **Assembly:** Attach the test tube to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the sample.
- **Heating:** Immerse the assembly in the Thiele tube containing the heating oil, making sure the sample is below the oil level.^[9]
- **Observation:** Gently heat the side arm of the Thiele tube.^[5] Observe the capillary tube. A slow, steady stream of bubbles will emerge as the liquid's vapor pressure increases.
- **Measurement:** When a rapid and continuous stream of bubbles emerges, remove the heat source. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to be drawn back into the capillary tube.^{[5][9]} Record this temperature.



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Caption: Experimental workflow for boiling point determination.

Density Measurement

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance

- Analytical balance (readable to ± 0.001 g)
- Pipette
- Constant temperature bath (optional, for high precision)

Procedure:

- Mass of Empty Container: Accurately weigh a clean, dry pycnometer or graduated cylinder and record its mass (m_1).^[7]^[10]
- Volume of Liquid: Fill the container with a known volume of **6-Undecanone** (e.g., 5.00 mL). For a pycnometer, fill it completely.
- Mass of Filled Container: Weigh the container with the **6-Undecanone** and record the new mass (m_2).^[10]
- Calculation:
 - Mass of liquid (m_{liquid}) = $m_2 - m_1$
 - Density (ρ) = $m_{\text{liquid}} / \text{Volume}$
 - Ensure all measurements are taken at a constant, recorded temperature.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and an indicator of purity.

Apparatus:

- Abbe Refractometer
- Dropper or pipette
- Lint-free tissue
- Acetone or ethanol (for cleaning)

- Constant temperature water circulator (for precise measurements)

Procedure:

- Calibration: Calibrate the refractometer using a standard with a known refractive index, such as distilled water.
- Cleaning: Ensure the prism surfaces of the refractometer are clean and dry. Clean with a soft tissue moistened with acetone or ethanol.[\[2\]](#)
- Sample Application: Place 2-3 drops of **6-Undecanone** onto the lower prism surface.[\[11\]](#)
- Measurement: Close the prisms. Look through the eyepiece and adjust the control knob until the boundary between the light and dark fields is sharp and centered on the crosshairs.[\[1\]](#)
- Reading: Read the refractive index value from the scale. Record the temperature at which the measurement was taken, as refractive index is temperature-dependent.

Solubility Determination

This protocol determines the qualitative solubility of **6-Undecanone** in various solvents.

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer (optional)

Procedure:

- Sample Preparation: In separate test tubes, place a small, measured amount of **6-Undecanone** (e.g., 0.1 mL).
- Solvent Addition: To each test tube, add a specific solvent (e.g., water, ethanol) in small increments (e.g., 0.3 mL at a time), up to a total of 3 mL.[\[12\]](#)

- Observation: After each addition, shake the test tube vigorously.[13] Observe whether the **6-Undecanone** dissolves completely to form a single, clear phase (soluble), forms two distinct layers (insoluble), or partially dissolves.
- Classification: Record the compound as soluble, partially soluble, or insoluble for each solvent tested.

Safety and Handling

6-Undecanone should be handled in a well-ventilated area, away from ignition sources. It is advisable to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[6] While not classified as a hazardous substance under GHS, it may cause irritation to the eyes, respiratory system, and skin.[8] For detailed safety information, refer to the Safety Data Sheet (SDS).[6]

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